

DA-7867: A Technical Overview of a Novel Oxazolidinone Antibiotic

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Compound of Interest

Compound Name: DA-7867

Cat. No.: B1669732

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This technical guide provides a comprehensive overview of **DA-7867**, a novel oxazolidinone antibiotic. It includes key chemical and pharmacological data, a summary of its mechanism of action, and an outline of experimental methodologies used in its preclinical evaluation.

Core Compound Data

DA-7867 is a potent, new generation oxazolidinone.^{[1][2][3]} Key quantitative data for this compound are summarized below.

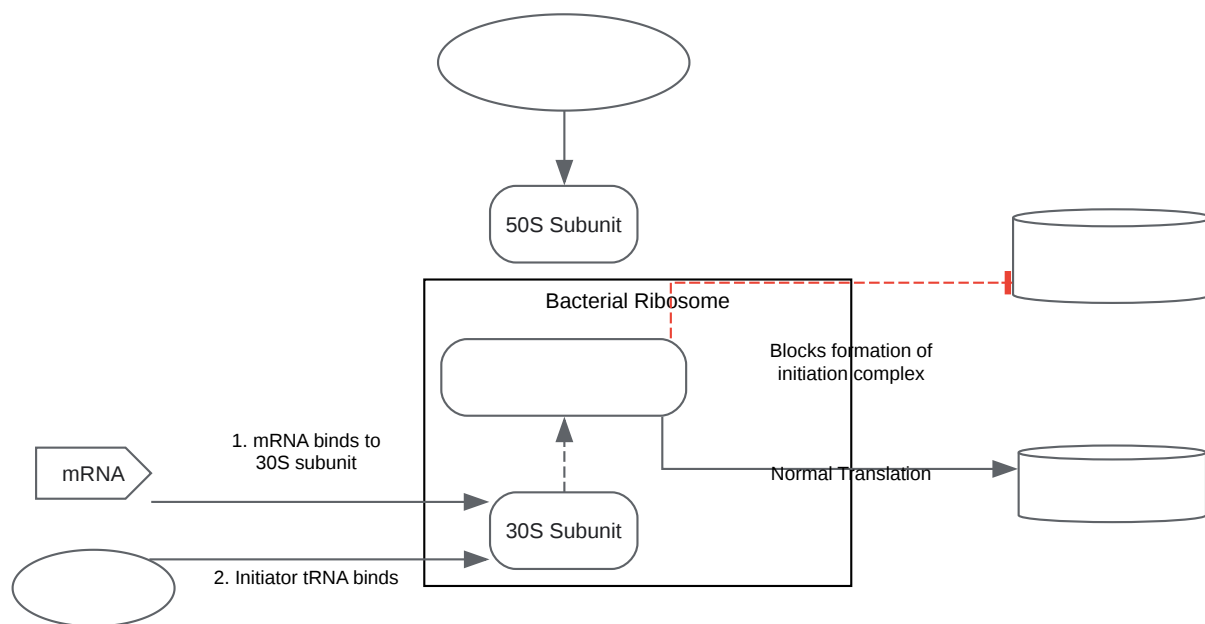
Property	Value	Source
CAS Number	380382-38-7	N/A
Molecular Weight	411.39 g/mol	[3]
Chemical Formula	(S)-[N-3-(4-[2-(1-methyl-5-tetrazolyl)-pyridin-5-yl]-3-fluorophenyl)-2-oxo-5-oxazolidinyl] methyl acetamide	[1][2]

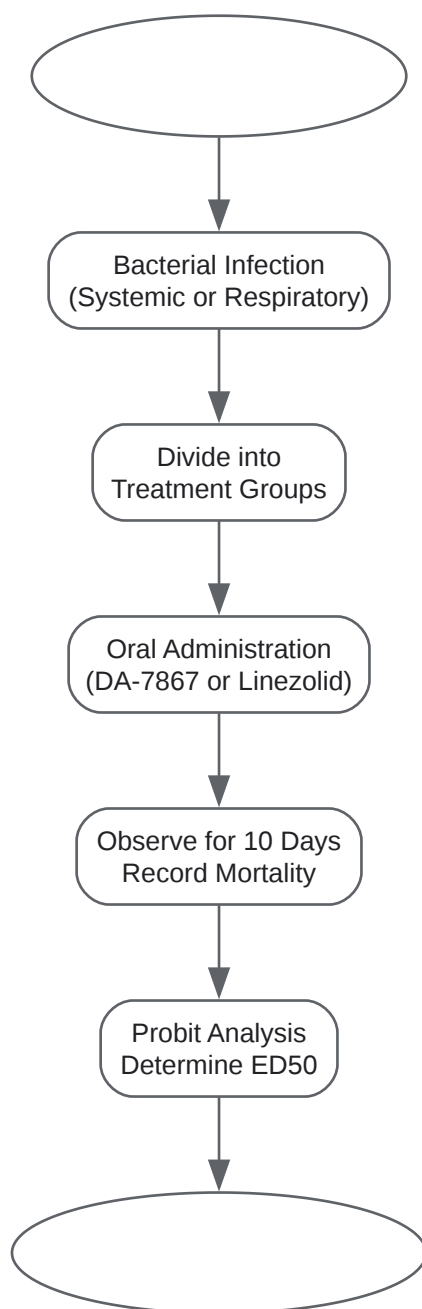
Mechanism of Action and Antimicrobial Spectrum

DA-7867, like other oxazolidinones, functions by inhibiting bacterial protein synthesis.[1] This class of antibiotics targets the 50S ribosomal subunit, preventing the formation of the initiation complex essential for translation. This specific mode of action means there is no cross-resistance with other classes of antimicrobial agents.[2]

DA-7867 has demonstrated potent activity against a wide range of aerobic and anaerobic gram-positive bacteria.[2][4] It has shown particular efficacy against multi-drug resistant strains, including methicillin-resistant *Staphylococcus aureus* (MRSA), vancomycin-resistant enterococci (VRE), and penicillin-resistant *Streptococcus pneumoniae* (PRSP).[1][2] In comparative studies, **DA-7867** consistently exhibits greater potency than linezolid, a first-generation oxazolidinone.[1][2][3]

The following diagram illustrates the general mechanism of action for oxazolidinone antibiotics.





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